

RMR-1029: A Technical Review of the Central Evidence in the Amerithrax Investigation

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Disclaimer: The subject of this document, RMR-1029, is not a therapeutic agent or a product under development. It refers to a specific stock of *Bacillus anthracis* Ames strain spores that was central to the FBI's investigation of the 2001 anthrax attacks. This guide provides a technical overview of RMR-1029, its scientific analysis, and its connection to the U.S. Army Medical Research Institute of Infectious Diseases (USAMRIID), intended for an audience of researchers and scientific professionals.

Introduction to RMR-1029

RMR-1029 was the designation for a specific flask containing a large batch of highly purified *Bacillus anthracis* Ames strain spores maintained at USAMRIID, located at Fort Detrick, Maryland.[1][2][3] This particular stock was created in 1997 by Dr. Bruce Ivins, a senior biodefense researcher at USAMRIID.[4] The purpose of this large spore batch was to serve as a standardized challenge material for testing the efficacy of anthrax vaccines in animal models.[5] RMR-1029 became the focal point of the FBI's "Amerithrax" investigation after genetic analysis revealed a link between the spores used in the 2001 attacks and the material in this flask.[6][7][8]

The Connection to USAMRIID and the Amerithrax Investigation

The 2001 anthrax attacks involved the mailing of letters containing anthrax spores to several media offices and two U.S. Senators, resulting in five deaths and seventeen infections.[9] The

investigation, one of the largest and most complex in FBI history, sought to identify the source of the anthrax spores.[6][9] Early in the investigation, the anthrax was identified as the Ames strain, a strain that was researched at USAMRIID and distributed to other laboratories.[5][9]

The scientific breakthrough in the investigation came from the field of microbial forensics.[6] Genetic analysis of the attack spores revealed the presence of several unique genetic mutations. Investigators, with the help of outside scientific experts, developed highly sensitive and specific molecular assays to detect these mutations.[4] The FBI then undertook a massive effort to collect and analyze over 1,000 samples of Ames strain anthrax from various laboratories in the U.S. and internationally to find a match.[4]

The investigation ultimately concluded that the parent material of the spores used in the attacks was from the RMR-1029 flask, which was under the sole custody of Dr. Bruce Ivins at USAMRIID.[4][8][10]

Genetic Analysis and Experimental Protocols

The core of the scientific investigation linking the attack spores to RMR-1029 was based on the identification of specific genetic variants within the *Bacillus anthracis* population.

Initial analysis of the anthrax from the attack letters revealed morphological variants when grown on culture plates. These variants, which appeared as colonies with different shapes and textures, were found to be the result of specific genetic mutations.[1] Further genomic sequencing identified several distinct mutations that were present as subpopulations within the main spore population.

Four key mutant genotypes, designated A1, A3, D, and E, were identified and used as genetic signatures.[1] The FBI, in collaboration with other scientific institutions, developed specific assays to screen for the presence of these four mutations.[1]

A comprehensive repository of *B. anthracis* Ames strain samples, known as the FBI Repository (FBIR), was established to screen for the presence of the identified genetic markers.[1] The general protocol for screening these samples was as follows:

- **Sample Acquisition:** Over 1,000 Ames strain samples were collected from various laboratories worldwide.[4]

- DNA Extraction: DNA was extracted from each submitted sample.
- Genotyping Assays: The extracted DNA was then subjected to the newly developed assays designed to detect the presence of the A1, A3, D, and E mutations.
- Data Analysis: The results were analyzed to identify which repository samples contained the same suite of mutations found in the attack spores.

The screening of the FBIR revealed that only a small number of samples, all tracing back to RMR-1029, contained all four of the characteristic mutations.^{[4][5]}

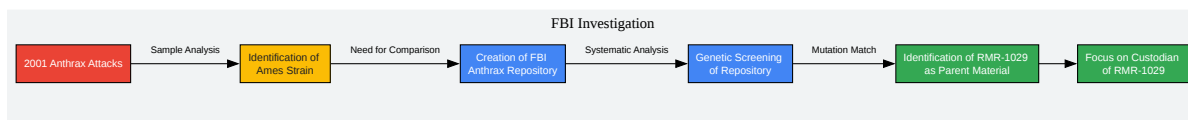
A significant point of contention during the investigation was a sample from RMR-1029 submitted by Dr. Ivins that initially did not test positive for the key mutations.^{[1][5]} To address this, the FBI conducted an experiment where 30 replicate samples were taken from the RMR-1029 flask. The results of the analysis of these 30 samples for the four mutations are summarized below.

Mutation	Number of Positive Samples (out of 30)	Percentage Positive
A1	15	50%
A3	11	36.7%
D	10	33.3%
E	1	3.3%
All Four	1	3.3%
None	10	33.3%

This table is a representation of the data described in the National Academies of Sciences report on the investigation.^[1]

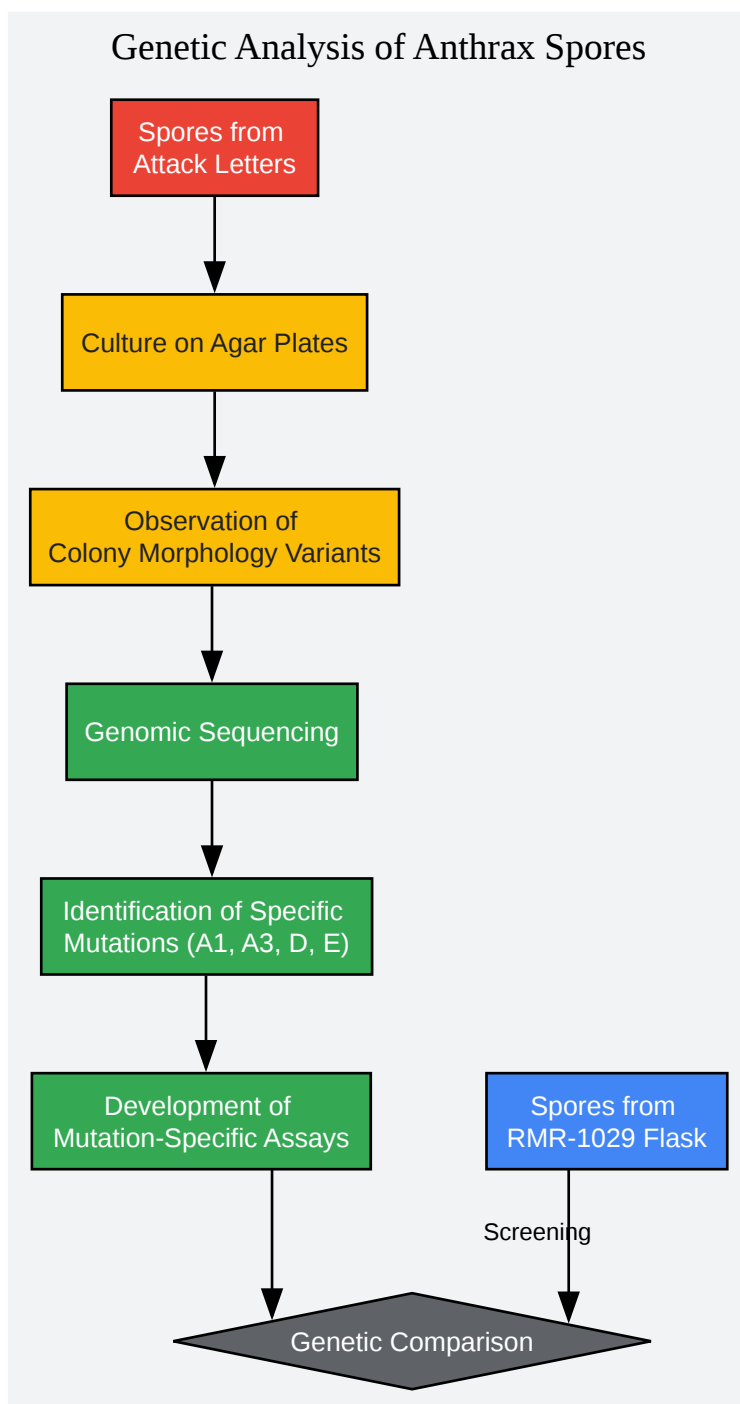
Visualizing the Investigative and Scientific Workflow

The following diagrams illustrate the logical flow of the investigation and the scientific processes involved.



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Caption: Workflow of the Amerithrax investigation.



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Caption: Genetic analysis workflow for the Amerithrax investigation.

Conclusion

RMR-1029 is a significant entity in the history of biodefense and microbial forensics. The investigation into its role in the 2001 anthrax attacks spurred the development of new techniques for the genetic analysis of pathogens, which have had a lasting impact on the field. While the FBI concluded that RMR-1029 was the parent material for the attack spores, a report by the National Academy of Sciences later stated that the scientific evidence alone was not sufficient to definitively prove this link.^{[2][7]} The case of RMR-1029 serves as a complex example of the application of science in a major criminal investigation.

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